

IUPAC name of Spiro[indoline-3,4'-piperidin]-2-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Spiro[indoline-3,4'-piperidin]-2-one

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An In-depth Technical Guide to **Spiro[indoline-3,4'-piperidin]-2-one**: From Synthesis to Therapeutic Potential

Introduction: The Rise of a Privileged Scaffold

In the landscape of medicinal chemistry, certain molecular architectures consistently emerge as foundational frameworks for drug discovery. These "privileged scaffolds" possess the inherent ability to interact with multiple biological targets, offering a rich starting point for developing novel therapeutics. The spirooxindole core is a quintessential example of such a scaffold, found in numerous natural products and synthetic compounds with a wide array of biological activities.^{[1][2][3]} This guide focuses on a specific and highly promising member of this family: **Spiro[indoline-3,4'-piperidin]-2-one**.

This molecule features a unique three-dimensional structure, rigidly connecting an indolin-2-one (oxindole) moiety with a piperidine ring through a single, shared carbon atom—the spirocenter. This structural rigidity is crucial, as it pre-organizes functional groups in a defined spatial orientation, enhancing their binding affinity and selectivity for specific biological targets. This guide, intended for researchers and drug development professionals, will provide a comprehensive overview of the nomenclature, synthesis, physicochemical properties, and significant therapeutic potential of this compound and its derivatives.

Nomenclature and Structural Elucidation

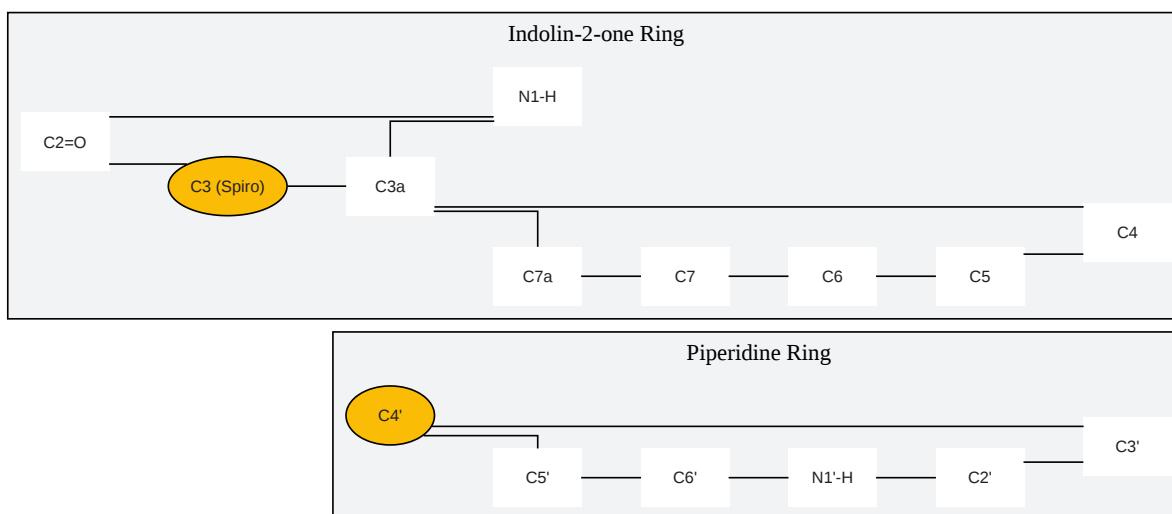
The systematic name, **Spiro[indoline-3,4'-piperidin]-2-one**, precisely describes the molecule's architecture according to IUPAC nomenclature rules.

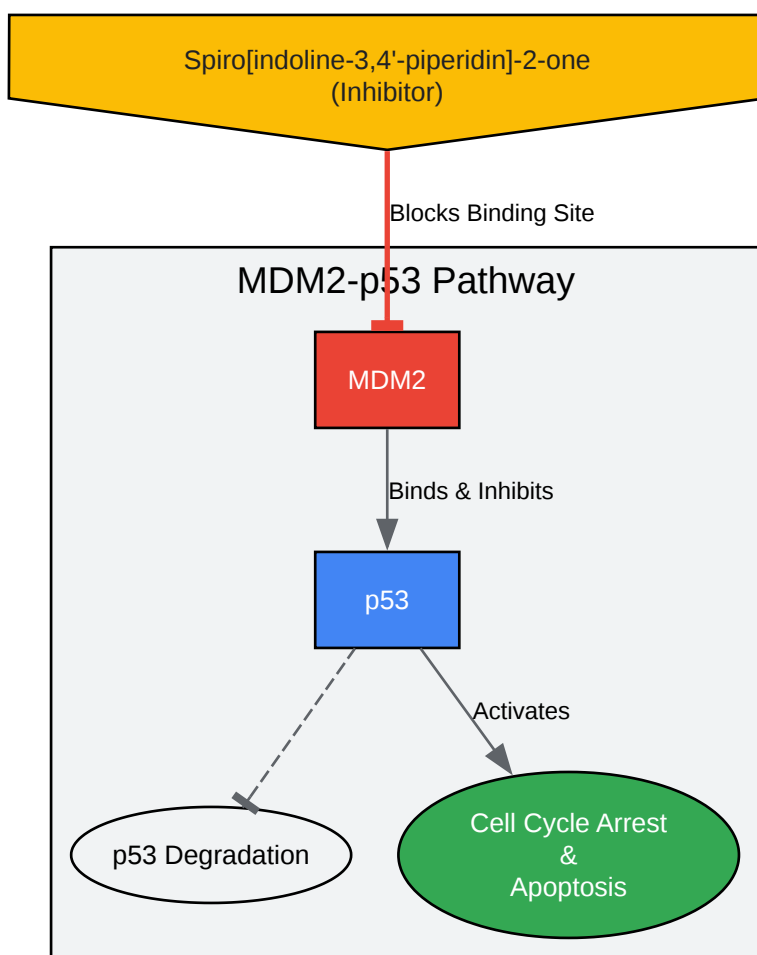
- **Spiro:** This prefix indicates the presence of a single atom that is common to two rings.
- **[indoline-3,4'-piperidine]:** This bracketed portion identifies the two ring systems and their points of fusion. The spiro-atom is carbon-3 of the indoline ring and carbon-4 of the piperidine ring. The prime symbol (') distinguishes the atoms of the second ring system.
- **-2-one:** This suffix indicates a ketone functional group at position 2 of the indoline ring, defining it as an oxindole or indolin-2-one.

Key Structural Features

The molecule's biological activity is intrinsically linked to its structural features:

- **Spirocyclic Center (C3):** A quaternary carbon that imparts significant three-dimensionality.
- **Oxindole Lactam:** The amide within the five-membered ring contains a hydrogen bond donor (N-H) and a hydrogen bond acceptor (C=O). These are critical for forming interactions with protein targets.
- **Piperidine Ring:** The six-membered nitrogen-containing ring often plays a key role in modulating solubility and can be functionalized to fine-tune activity. The secondary amine (N'-H) provides an additional site for hydrogen bonding or chemical modification.





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- To cite this document: BenchChem. [IUPAC name of Spiro[indoline-3,4'-piperidin]-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152902#iupac-name-of-spiro-indoline-3-4-piperidin-2-one]

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